

# An In-depth Technical Guide to the Mohs Hardness of Dawsonite

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## Compound of Interest

Compound Name: DAWSONITE

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This technical guide provides a comprehensive overview of the Mohs hardness of **dawsonite**, a mineral of increasing interest in various scientific and industrial fields. The following sections detail the physical and chemical properties of **dawsonite**, with a specific focus on its hardness, and outline the standard methodologies for its determination.

## Introduction to Dawsonite

**Dawsonite** is a sodium aluminum carbonate hydroxide mineral with the chemical formula  $\text{NaAlCO}_3(\text{OH})_2$ .<sup>[1][2][3]</sup> It was first identified in 1874 at the McGill University campus in Montreal, Canada, and is named after the Canadian geologist Sir John William Dawson.<sup>[2][3]</sup> **Dawsonite** typically crystallizes in the orthorhombic system, forming as acicular or bladed crystals that often appear as radial aggregates or encrustations.<sup>[1][4][5]</sup> The mineral is typically colorless to white and possesses a vitreous to silky luster.<sup>[4][5]</sup>

## Mohs Hardness of Dawsonite

The Mohs hardness of **dawsonite** is consistently reported as 3 on the Mohs scale.<sup>[2][3][4][5][6]</sup> <sup>[7]</sup> This places it in the same hardness category as calcite. A Mohs hardness of 3 indicates that **dawsonite** is a relatively soft mineral.<sup>[1]</sup> It can be scratched by a copper coin (hardness ~3.5) but can scratch a fingernail (hardness ~2.5).

## Physical and Chemical Properties of Dawsonite

A summary of the key physical and chemical properties of **dawsonite** is presented in the table below for easy reference and comparison.

Property	Value
Chemical Formula	$\text{NaAlCO}_3(\text{OH})_2$
Mohs Hardness	3[2][3][4][5][6][7]
Crystal System	Orthorhombic[2][3][4]
Specific Gravity	2.436[2][3][4]
Luster	Vitreous, Silky[4][5]
Color	Colorless to white, rarely pink[4][5]
Streak	White[2][3][4]
Cleavage	Perfect on {110}[4][5]
Fracture	Uneven[2][3]
Transparency	Transparent[4][5]

## Experimental Protocol: Determination of Mohs Hardness

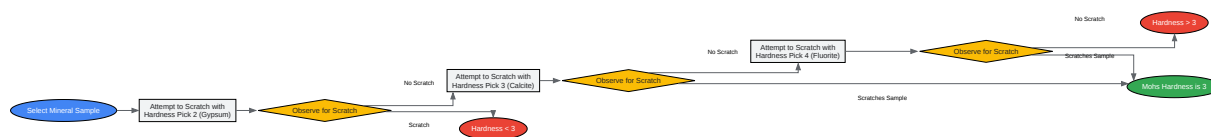
The Mohs hardness of a mineral is determined by a simple scratch test. This semi-quantitative scale ranks minerals based on their relative ability to scratch one another. The standard experimental protocol for determining the Mohs hardness of a mineral like **dawsonite** is as follows:

- **Sample Preparation:** A clean, unaltered surface of the **dawsonite** sample is selected for testing. It is important to ensure the surface is free of any coatings or impurities that might affect the results.
- **Selection of Hardness Picks:** A set of standard Mohs hardness picks is used. These picks are tipped with minerals of known hardness, ranging from 1 (talc) to 10 (diamond).

- Scratch Test Procedure:
  - Begin with a pick of a hardness lower than the expected hardness of **dawsonite** (e.g., a pick with a hardness of 2, such as gypsum).
  - Attempt to scratch the surface of the **dawsonite** sample with the pick, applying firm pressure.
  - Examine the surface of the **dawsonite** for a scratch. If no scratch is visible, proceed to the next higher hardness pick.
  - If a scratch is produced, the hardness of the **dawsonite** is less than that of the pick.
  - To confirm the hardness, the **dawsonite** sample is then used to try and scratch the mineral on the pick. If the **dawsonite** scratches the pick, its hardness is greater than that of the pick.
- Bracketing the Hardness: The process is repeated with picks of increasing hardness until a pick is found that scratches the **dawsonite**, and the **dawsonite** does not scratch the next pick in the series. The Mohs hardness is then determined to be between the hardness of the last pick it could scratch and the first pick that could scratch it. For **dawsonite**, it will scratch calcite (hardness 3) and be scratched by fluorite (hardness 4).

## Logical Workflow for Hardness Determination

The following diagram illustrates the logical workflow for determining the Mohs hardness of an unknown mineral sample, such as **dawsonite**.



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Caption: Logical workflow for Mohs hardness determination.

## Significance in Drug Development and Research

The Mohs hardness of **dawsonite** is a critical parameter in its potential applications, including in the pharmaceutical industry. For instance, dihydroxyaluminum sodium carbonate, a synthetic form of **dawsonite**, has been used as an antacid. The hardness and particle size of such compounds can influence their dissolution rates, reactivity, and overall efficacy as a drug substance. Understanding the mechanical properties, such as hardness, is essential for the formulation, processing, and manufacturing of solid dosage forms.

In geological and material science research, the hardness of **dawsonite** provides insights into its formation conditions and potential as a CO<sub>2</sub> sequestration mineral. Its relatively low hardness has implications for the geomechanical properties of rock formations where it is present.

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## References

- 1. Buy DAWSONITE | 12011-76-6 [smolecule.com]
- 2. assignmentpoint.com [assignmentpoint.com]
- 3. Dawsonite - Wikipedia [en.wikipedia.org]
- 4. mindat.org [mindat.org]
- 5. handbookofmineralogy.org [handbookofmineralogy.org]
- 6. Dawsonite - Encyclopedia [le-comptoir-geologique.com]
- 7. mincleandev.com [mincleandev.com]
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